

stability and storage of LY2119620 stock solutions

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Compound of Interest

Compound Name: LY2119620

Cat. No.: B15620670

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Technical Support Center: LY2119620

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **LY2119620** stock solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity and reliability of your experiments.

Stability and Storage of LY2119620

Proper handling and storage of **LY2119620** are crucial for maintaining its chemical integrity and ensuring reproducible experimental results.

Storage Conditions Summary

Form	Storage Temperature	Duration	Supplier Recommendation
Solid Powder	-20°C	Up to 3 years	MedchemExpress, Selleck Chemicals, ProbeChem
4°C	Up to 2 years	MedchemExpress	
In Solvent (e.g., DMSO)	-80°C	Up to 2 years	MedchemExpress
-20°C	Up to 1 year	MedchemExpress, Selleck Chemicals	

Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	43.79 - 87	100 - 198.65	Use fresh, anhydrous DMSO as it is hygroscopic.[1][2] Ultrasonic assistance may be required for complete dissolution. [2]
Ethanol	10	-	-
1 eq. HCl	43.79	100	-
Water	Insoluble	Insoluble	-

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh the desired amount of **LY2119620** powder. The molecular weight of **LY2119620** is 437.94 g/mol .

- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to the powder. For example, to prepare a 10 mM stock solution, dissolve 4.38 mg of **LY2119620** in 1 mL of DMSO.
- **Dissolution:** Vortex the solution thoroughly to ensure the compound is completely dissolved. If precipitation is observed, gentle warming or sonication can aid in dissolution.[\[2\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use vials.
- **Storage:** Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#)

Troubleshooting Guide & FAQs

Q1: My **LY2119620** powder won't dissolve completely in DMSO.

- A1: Ensure you are using fresh, high-purity (anhydrous) DMSO, as DMSO is hygroscopic and absorbed water can reduce solubility.[\[1\]](#) You can also try gentle warming or sonication to aid dissolution.[\[2\]](#) Check that you have not exceeded the maximum solubility of **LY2119620** in DMSO.

Q2: I see precipitation in my stock solution after thawing.

- A2: This may be due to the solution becoming supersaturated at a lower temperature or due to repeated freeze-thaw cycles. Before use, allow the vial to come to room temperature and vortex thoroughly to redissolve the precipitate. If the issue persists, consider preparing fresh stock solution and ensuring it is properly aliquoted to minimize freeze-thaw cycles.

Q3: Can I store my **LY2119620** stock solution at 4°C?

- A3: It is not recommended to store stock solutions in DMSO at 4°C for extended periods. For long-term storage, -20°C or -80°C is advised to maintain stability.[\[2\]](#)

Q4: How many times can I freeze-thaw my stock solution?

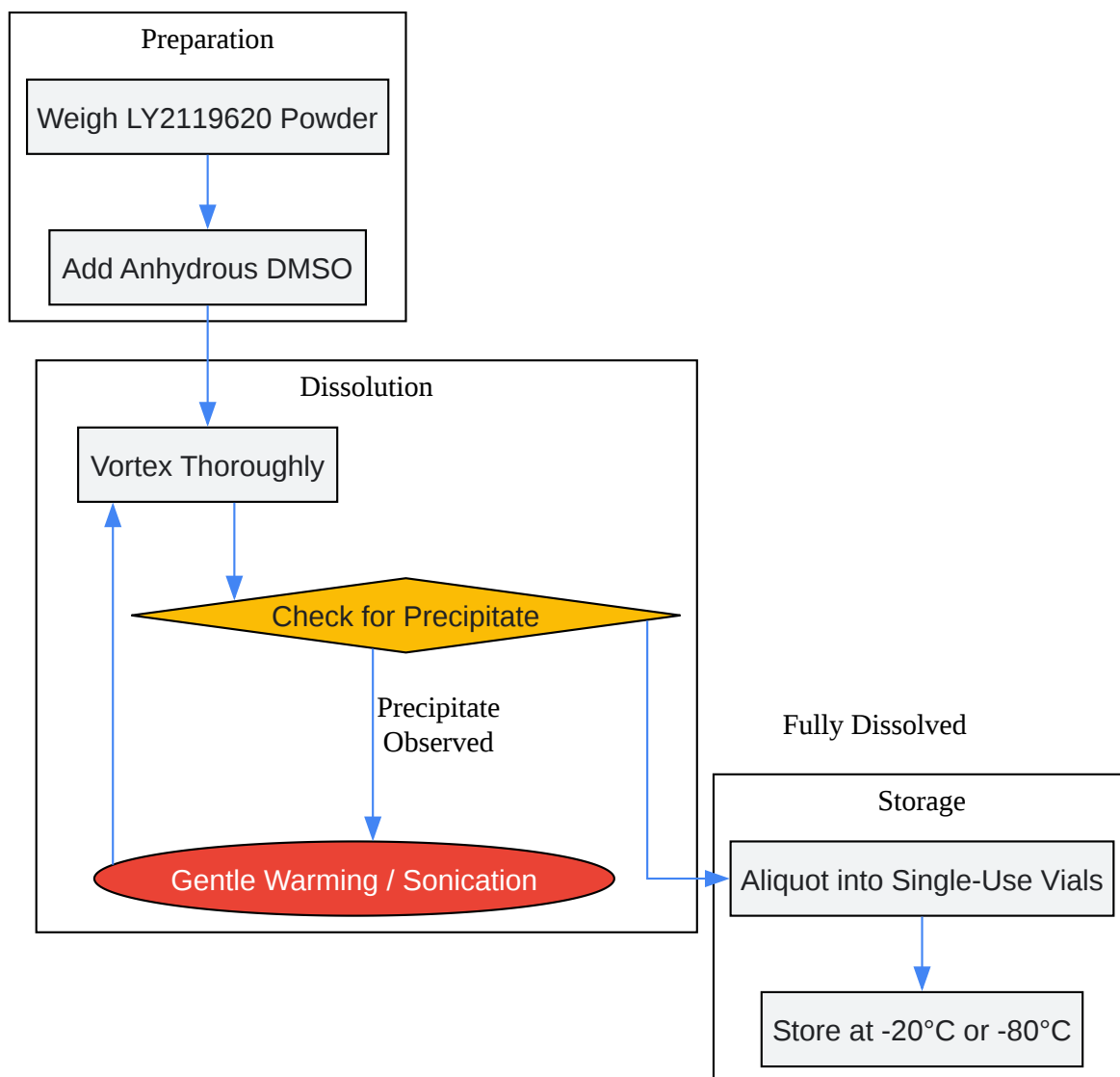
- A4: It is best practice to avoid repeated freeze-thaw cycles. Aliquoting the stock solution into single-use volumes is highly recommended to preserve the integrity of the compound.

Q5: Is **LY2119620** light-sensitive?

- A5: While specific data on the light sensitivity of **LY2119620** is not readily available, it is always good practice to store chemical compounds, especially in solution, protected from light.

Visualizations

Experimental Workflow: Stock Solution Preparation

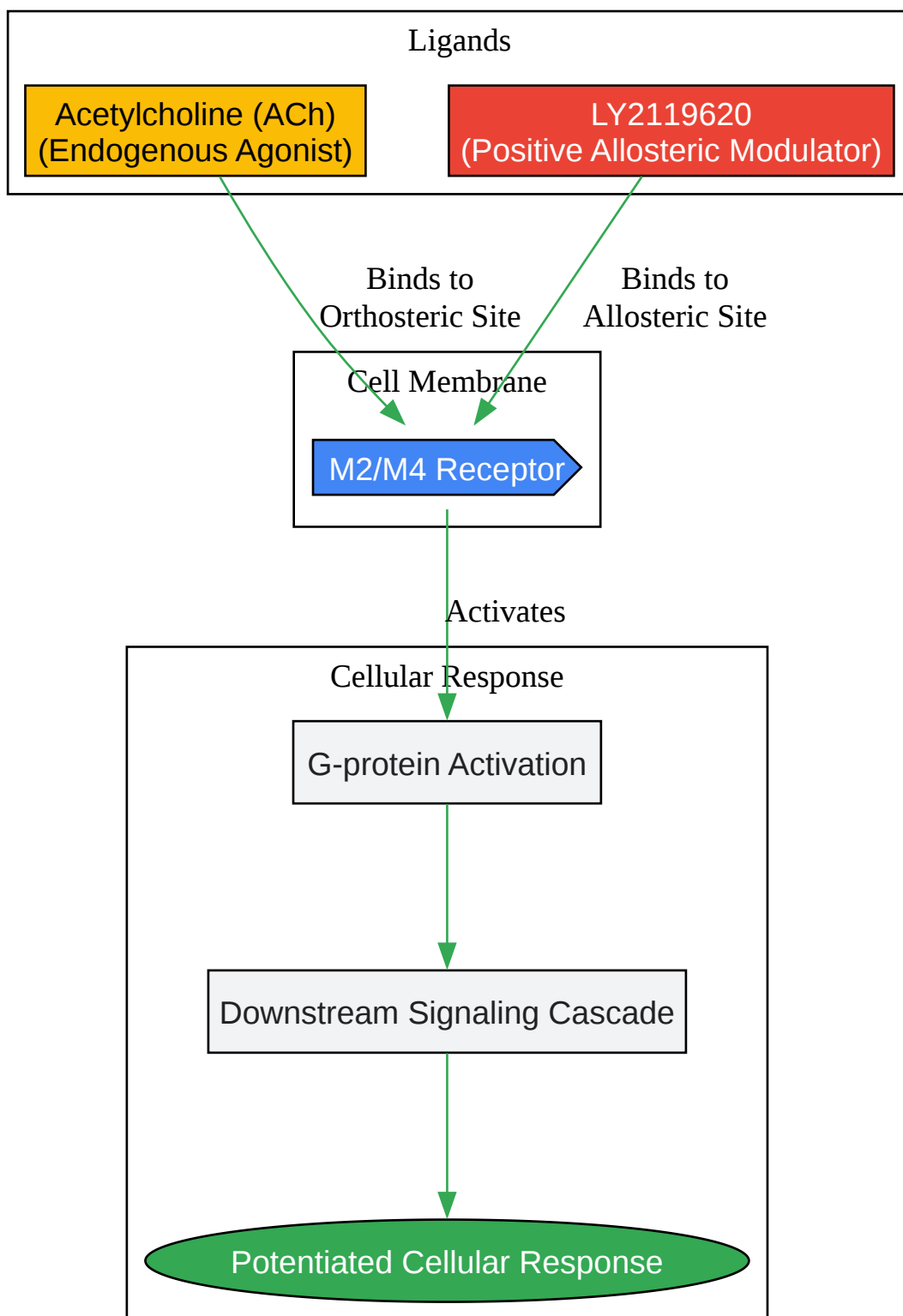


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Caption: Workflow for preparing **LY2119620** stock solutions.

Signaling Pathway: LY2119620 Mechanism of Action

LY2119620 is a positive allosteric modulator (PAM) of the M2 and M4 muscarinic acetylcholine receptors (mAChRs). It binds to a site on the receptor that is distinct from the orthosteric site where the endogenous ligand, acetylcholine (ACh), binds. By binding to this allosteric site, **LY2119620** enhances the receptor's response to ACh, leading to a potentiation of downstream signaling.



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Caption: Simplified signaling pathway of **LY2119620**.

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References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
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